

A Technical Guide to the Physical Properties of 2-Iodo-5-nitropyridine

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Compound of Interest

Compound Name: **2-Iodo-5-nitropyridine**

Cat. No.: **B186300**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Iodo-5-nitropyridine**, a key building block in the synthesis of various organic compounds.[1] The information is presented to support research and development activities in the pharmaceutical and agrochemical industries.

Core Physical and Chemical Data

2-Iodo-5-nitropyridine is a halogenated heterocyclic compound. Its core identifiers and properties are summarized below for easy reference.

Property	Value	Citations
Chemical Name	2-Iodo-5-nitropyridine	[2]
Synonyms	6-Iodo-3-nitropyridine, 5-nitro-2-iodopyridine	[1] [3]
CAS Number	28080-54-8	[2] [3] [4]
Molecular Formula	C ₅ H ₃ IN ₂ O ₂	[2] [3] [4]
Molecular Weight	249.99 g/mol	[3] [4]
Appearance	White to yellow or brown crystalline solid, powder, or chunks.	[1] [2]
Melting Point	163-168 °C	[2]
Purity	Commonly available in 97% or >98% purity.	[2]
Solubility	Soluble in organic solvents.	[1]
Storage Conditions	Store in a cool, dry, and dark place under an inert atmosphere. The compound is light and air sensitive.	[3]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **2-Iodo-5-nitropyridine** are not readily available in the public domain. However, standard laboratory methodologies for characterizing solid organic compounds are applicable.

Determination of Melting Point (Capillary Method)

The melting point of **2-Iodo-5-nitropyridine** can be determined using a standard melting point apparatus.

- Sample Preparation: A small amount of the crystalline solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady rate of 1-2 °C per minute near the expected melting point.
- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted into a clear liquid. For a pure substance, this range should be narrow. The reported range of 163-168 °C is indicative of the typical purity available.[2]

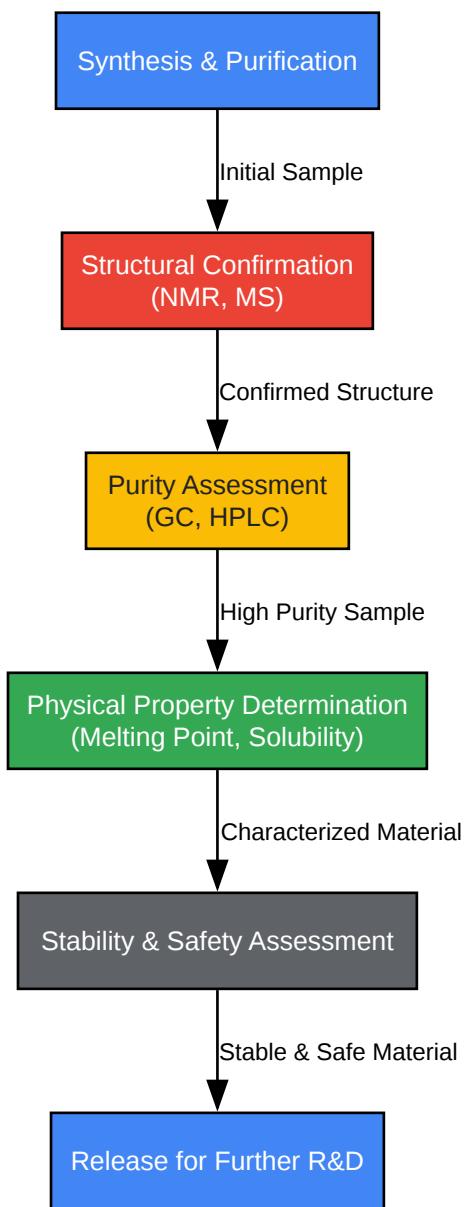
Purity Analysis by Gas Chromatography (GC)

The purity of **2-Iodo-5-nitropyridine** is often assessed using gas chromatography, as indicated by suppliers who provide >98.0% purity determined by GC.

- Sample Preparation: A dilute solution of the compound is prepared in a suitable volatile organic solvent (e.g., acetone, dichloromethane).
- Injection: A small volume (typically 1 µL) of the sample solution is injected into the gas chromatograph.
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium, nitrogen) through a capillary column. The separation is based on the differential partitioning of the compound between the mobile and stationary phases.
- Detection: A detector (e.g., Flame Ionization Detector - FID) measures the amount of substance eluting from the column.
- Analysis: The purity is calculated by integrating the area of the peak corresponding to **2-Iodo-5-nitropyridine** and comparing it to the total area of all peaks in the chromatogram.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a chemical intermediate like **2-Iodo-5-nitropyridine** in a research and development setting.



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Caption: Workflow for Chemical Intermediate Characterization.

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References

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